

Technical Monograph: 5-Chloro-2-(chloromethyl)pyridine Hydrochloride

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Compound of Interest

Compound Name: 5-Chloro-2-(chloromethyl)pyridine hydrochloride

CAS No.: 124425-84-9

Cat. No.: B595618

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Strategic Building Block for Kinase Inhibitor & Bioactive Scaffold Design[2]

Executive Summary

5-Chloro-2-(chloromethyl)pyridine hydrochloride is a high-value heterocyclic electrophile used extensively in medicinal chemistry to introduce the (5-chloropyridin-2-yl)methyl moiety. Unlike its regioisomer (the agrochemical giant 2-chloro-5-chloromethylpyridine), this specific isomer is a specialized tool for "scaffold hopping" in drug discovery, particularly for optimizing binding affinity in serine/threonine kinase inhibitors and antiviral agents.

This guide provides a rigorous technical analysis of its synthesis, reactivity profile, and handling protocols, designed for researchers requiring high-purity functionalization of complex heterocycles.

Chemical Identity & Structural Distinction

Crucial Distinction: Researchers must distinguish this compound from its more common isomer. The position of the chlorine atom and the chloromethyl group fundamentally alters the electronic properties and steric vector of the resulting pharmacophore.

Property	Specification
Chemical Name	5-Chloro-2-(chloromethyl)pyridine hydrochloride
CAS Number (Salt)	124425-84-9
CAS Number (Free Base)	10177-24-9
Molecular Formula	$C_6H_5Cl_2N[1][2][3] \cdot HCl$ ($C_6H_6Cl_3N$)
Molecular Weight	198.48 g/mol
Structural Feature	Pyridine ring with Cl at C5 and -CH ₂ Cl at C2
Physical State	White to off-white crystalline solid (hygroscopic)
Solubility	Soluble in DMSO, Methanol; Decomposes in water

Synthetic Pathways & Mechanism

To achieve pharmaceutical-grade purity (>98%), the Reductive-Chlorination Route (Route A) is superior to direct radical halogenation, which often yields inseparable isomers.

Validated Synthesis Protocol (The "Alcohol Route")

This pathway ensures regiochemical integrity by building from the defined 5-chloropicolinic acid scaffold.

Step 1: Esterification

- Precursor: 5-Chloropicolinic acid.[4]
- Reagent: SOCl₂ / MeOH.
- Product: Methyl 5-chloropicolinate.

Step 2: Reduction

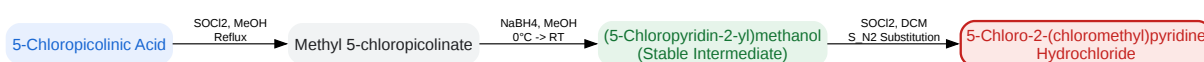
- Reagent: NaBH₄ in MeOH (0°C to RT).
- Mechanism: Hydride transfer to the ester carbonyl, yielding (5-chloropyridin-2-yl)methanol.
- Critical Control: Maintain temperature <10°C during addition to prevent over-reduction or ring opening.

Step 3: Chlorination (Deoxychlorination)

- Reagent: Thionyl Chloride (SOCl₂) in DCM or Toluene (cat. DMF).[4]
- Mechanism: Formation of an alkyl chlorosulfite intermediate, followed by S_N2 substitution by chloride ion.
- Salt Formation: The product is isolated as the hydrochloride salt to prevent polymerization and hydrolysis.

Reaction Mechanism Visualization

The following diagram illustrates the transformation logic and the critical S_N2 reactivity node.



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Figure 1: Step-wise synthesis ensuring regiochemical purity. The final chlorination step converts the hydroxyl group into a highly reactive electrophile.

Applications in Drug Development

The (5-chloropyridin-2-yl)methyl group serves as a critical pharmacophore in several therapeutic areas.

Kinase Inhibitor Design

In the development of Serine/Threonine Kinase Inhibitors, this moiety is often attached to the N-terminus of core scaffolds (e.g., tetraazabenzocd]azulene derivatives).

- **Function:** The pyridine nitrogen provides a hydrogen bond acceptor site, while the 5-chloro substituent fills hydrophobic pockets (lipophilic efficiency), improving potency against targets like ERK or p38 MAPK.

Antiviral & Radioprotective Agents

- **Mechanism:** The chloromethyl group acts as an alkylating agent to couple with nucleophilic centers (amines, thiols) on biologically active cores.
- **Example:** Synthesis of radioprotective agents involving ((5-chloropyridin-2-yl)methyl)thio motifs, where the sulfur atom displaces the chlorine.

Reactivity Profile (The "Electrophilic Handle")

The benzylic-like position at C2 is highly activated for Nucleophilic Substitution (S_N2).

Nucleophile	Reaction Product Class	Application
Primary Amines (R-NH ₂)	Secondary Amines	Kinase hinge binders
Thiols (R-SH)	Thioethers	Metabolic stability enhancers
Alkoxides (R-O ⁻)	Ethers	Solubility modulators

Handling, Stability & Safety Protocols

Hazard Class: Corrosive (Category 1B), Acute Toxicity (Oral).

Stability Matrix

- **Moisture Sensitivity:** High. The HCl salt is hygroscopic. Hydrolysis yields the alcohol and HCl gas.
- **Thermal Stability:** Stable up to ~125°C (melting point), but prolonged heating can induce polymerization.

Storage & Handling Protocol

- Atmosphere: Must be handled under an inert atmosphere (Nitrogen or Argon).
- Storage: Store at 2°C – 8°C in a tightly sealed, corrosion-resistant container. Desiccate.
- PPE: Double nitrile gloves, chemical splash goggles, and a face shield. All operations must occur in a functioning fume hood.

Analytical Characterization Standards

To validate the identity and purity of the synthesized compound, the following parameters must be met.

HPLC Method (Purity Check)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 μ m, 4.6 x 150mm).
- Mobile Phase:
 - A: 0.1% TFA in Water.
 - B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 min.
- Detection: UV at 254 nm.
- Acceptance Criteria: Purity > 98.0% (Area %).

¹H-NMR Interpretation (DMSO-d₆, 400 MHz)

- δ 8.60 (d, 1H): Proton at C6 (adjacent to Nitrogen).
- δ 7.95 (dd, 1H): Proton at C4.
- δ 7.60 (d, 1H): Proton at C3.
- δ 4.90 (s, 2H): Methylene protons (-CH₂Cl). Key diagnostic peak.

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